

Application Notes and Protocols for Studying AcrB Function Using MBX3135

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Compound of Interest

Compound Name: MBX3135

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Introduction

Multidrug resistance (MDR) in Gram-negative bacteria is a critical global health threat, largely driven by the overexpression of efflux pumps. The AcrAB-TolC efflux system is a primary contributor to MDR in *Escherichia coli* and other Enterobacteriaceae, actively extruding a broad spectrum of antibiotics from the bacterial cell.[1][2][3] AcrB is the inner membrane transporter component of this tripartite system and serves as the primary recognition and energy transduction site for substrate efflux.[4][5][6]

MBX3135 is a novel and potent pyranopyridine-based efflux pump inhibitor (EPI) that specifically targets AcrB.[1][7] It functions by binding to a hydrophobic trap within the periplasmic domain of AcrB, sterically hindering the binding of antibiotic substrates and inhibiting the conformational changes required for pump function.[1][7] By inhibiting AcrB, **MBX3135** can restore the efficacy of various antibiotics that are normally expelled by the pump. [1][7] These application notes provide detailed protocols for utilizing **MBX3135** as a tool to investigate AcrB function and to evaluate its potential as an antibiotic adjuvant.

Data Presentation

Table 1: Potentiation of Antibiotic Activity by MBX3135 in *E. coli*

Antibiotic	Bacterial Strain	MBX3135 Concentration (μM)	Fold Reduction in MIC
Ciprofloxacin	<i>E. coli</i> AB1157	0.1	10-20 fold improvement in EPI activity compared to MBX2319[7]
Levofloxacin	<i>E. coli</i>	0.1	>10-fold potentiation[1][7]
Piperacillin	<i>E. coli</i>	0.05	>10-fold potentiation[5]

Table 2: Effect of MBX3135 on AcrB Efflux Pump Activity

Assay	Bacterial Strain	MBX3135 Concentration	Observed Effect
Hoechst 33342 Accumulation	<i>E. coli</i> AB1157	12.5 μM	Significant increase in intracellular fluorescence[1]
Nitrocefin Efflux Kinetics	<i>E. coli</i>	10 nM	Significant alteration of Michaelis-Menten kinetics (increased K_m and V_{max})[7]

Experimental Protocols

Checkerboard Minimum Inhibitory Concentration (MIC) Assay

This assay is used to assess the synergistic effect of **MBX3135** in combination with an antibiotic against a target bacterial strain.

Materials:

- 96-well microtiter plates
- Bacterial culture (e.g., E. coli AB1157 or 3-AG100 with AcrB overexpression)[2][3]
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Antibiotic stock solution (e.g., ciprofloxacin, levofloxacin)
- **MBX3135** stock solution (in DMSO)
- Sterile pipette tips and reservoirs
- Incubator (37°C)
- Microplate reader (optional)

Procedure:

- Prepare Bacterial Inoculum:
 - Inoculate a single bacterial colony into CAMHB and incubate overnight at 37°C.
 - Dilute the overnight culture in fresh CAMHB to achieve a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Further dilute the bacterial suspension to a final concentration of 5×10^5 CFU/mL in CAMHB.
- Prepare Assay Plate:
 - Dispense 50 μ L of CAMHB into each well of a 96-well plate.
 - Create a two-dimensional serial dilution of the antibiotic and **MBX3135**.
 - Serially dilute the antibiotic stock solution horizontally across the plate.
 - Serially dilute the **MBX3135** stock solution vertically down the plate.

- The final volume in each well containing the drug dilutions should be 100 μ L.
- Inoculation and Incubation:
 - Add 100 μ L of the prepared bacterial inoculum to each well, bringing the final volume to 200 μ L.
 - Include appropriate controls: wells with bacteria and no drug (growth control), wells with media only (sterility control), and wells with each drug alone.
 - Seal the plate and incubate at 37°C for 18-24 hours.
- Data Analysis:
 - Determine the MIC of the antibiotic alone, **MBX3135** alone, and the combination in each well. The MIC is the lowest concentration that completely inhibits visible bacterial growth.
 - Calculate the Fractional Inhibitory Concentration (FIC) Index to determine the nature of the interaction:
 - $\text{FIC of Antibiotic} = (\text{MIC of Antibiotic in combination}) / (\text{MIC of Antibiotic alone})$
 - $\text{FIC of MBX3135} = (\text{MIC of MBX3135 in combination}) / (\text{MIC of MBX3135 alone})$
 - $\text{FIC Index} = \text{FIC of Antibiotic} + \text{FIC of MBX3135}$
 - Interpret the results:
 - Synergy: $\text{FIC Index} \leq 0.5$
 - Additive: $0.5 < \text{FIC Index} \leq 1$
 - Indifference: $1 < \text{FIC Index} \leq 4$
 - Antagonism: $\text{FIC Index} > 4$

Time-Kill Assay

This assay evaluates the bactericidal or bacteriostatic effect of an antibiotic in the presence of **MBX3135** over time.

Materials:

- Bacterial culture
- CAMHB
- Antibiotic and **MBX3135** stock solutions
- Sterile flasks or tubes
- Shaking incubator (37°C)
- Sterile saline or PBS for dilutions
- Agar plates for colony counting

Procedure:

- Prepare Cultures:
 - Prepare a bacterial inoculum as described for the checkerboard assay, adjusting the final concentration to approximately 5×10^5 CFU/mL in multiple flasks.
- Set Up Experimental Conditions:
 - To the flasks, add the following:
 - No drug (growth control)
 - Antibiotic alone (at a clinically relevant concentration, e.g., 1x or 2x MIC)
 - **MBX3135** alone (at a sub-inhibitory concentration)
 - Antibiotic and **MBX3135** in combination
- Incubation and Sampling:

- Incubate the flasks at 37°C with shaking.
- At predetermined time points (e.g., 0, 2, 4, 6, 8, and 24 hours), withdraw an aliquot from each flask.
- Colony Counting:
 - Perform serial dilutions of the collected aliquots in sterile saline or PBS.
 - Plate the dilutions onto agar plates and incubate at 37°C for 18-24 hours.
 - Count the number of colonies (CFU/mL) on each plate.
- Data Analysis:
 - Plot the $\log_{10}$ CFU/mL versus time for each condition.
 - A synergistic effect is typically defined as a $\geq 2\text{-log}_{10}$ decrease in CFU/mL between the combination and the most active single agent at a specific time point.[\[8\]](#)[\[9\]](#)

Hoechst 33342 Accumulation Assay

This fluorescence-based assay measures the ability of **MBX3135** to inhibit the efflux of the fluorescent dye Hoechst 33342, a known AcrB substrate.

Materials:

- Bacterial strains (e.g., E. coli AB1157, and its ΔacrB derivative as a control)[\[1\]](#)
- 96-well black, clear-bottom microtiter plates
- Phosphate-buffered saline (PBS) with 0.4% glucose
- Hoechst 33342 stock solution
- **MBX3135** stock solution
- Carbonyl cyanide m-chlorophenylhydrazone (CCCP) as a positive control for efflux inhibition

- Fluorescence microplate reader (Excitation: ~350 nm, Emission: ~460 nm)

Procedure:

- Prepare Bacterial Cells:
 - Grow bacterial cultures to mid-log phase ($OD_{600} \approx 0.4-0.6$).
 - Harvest the cells by centrifugation and wash twice with PBS.
 - Resuspend the cells in PBS with 0.4% glucose to an OD_{600} of 0.4.
- Assay Setup:
 - Add 100 μ L of the cell suspension to each well of the 96-well plate.
 - Add **MBX3135** to the desired final concentration (e.g., 12.5 μ M).^[1] Include wells with no inhibitor, and wells with CCCP as a positive control.
 - Incubate for 5 minutes at room temperature.
- Fluorescence Measurement:
 - Add Hoechst 33342 to a final concentration of 1-2.5 μ M.^{[10][11]}
 - Immediately begin monitoring the fluorescence intensity over time (e.g., every minute for 30-60 minutes) at 37°C.
- Data Analysis:
 - Plot the relative fluorescence units (RFU) against time for each condition.
 - An increase in fluorescence in the presence of **MBX3135** compared to the untreated control indicates inhibition of Hoechst 33342 efflux by AcrB. The fluorescence level in the Δ acrB strain or with CCCP can serve as a benchmark for maximal inhibition.

Nitrocefin Efflux Assay

This assay measures the effect of **MBX3135** on the kinetics of AcrB-mediated efflux of the chromogenic cephalosporin, nitrocefin.

Materials:

- E. coli strain overexpressing AcrB and possessing periplasmic β -lactamase activity
- Potassium phosphate buffer (50 mM, pH 7.0) with 5 mM MgCl_2
- Nitrocefin stock solution
- **MBX3135** stock solution
- Spectrophotometer capable of measuring absorbance at 486 nm

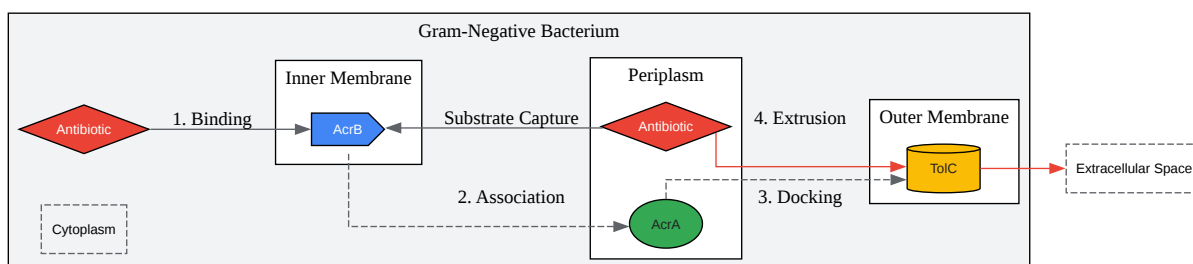
Procedure:

- Prepare Bacterial Cells:
 - Grow cells to mid-log phase, harvest, wash, and resuspend in the phosphate buffer to a defined optical density (e.g., OD_{600} of 0.8).[\[12\]](#)
- Assay Protocol:
 - Pre-incubate the cell suspension with or without **MBX3135** (e.g., 10 nM) for a short period.[\[7\]](#)
 - Add nitrocefin at various concentrations to initiate the reaction.
 - Monitor the hydrolysis of nitrocefin by measuring the increase in absorbance at 486 nm over time.
- Data Analysis:
 - The rate of nitrocefin hydrolysis is proportional to its periplasmic concentration.
 - The rate of efflux can be calculated as the difference between the rate of influx (determined in an efflux-deficient strain or in the presence of an uncoupler like CCCP) and

the rate of hydrolysis.

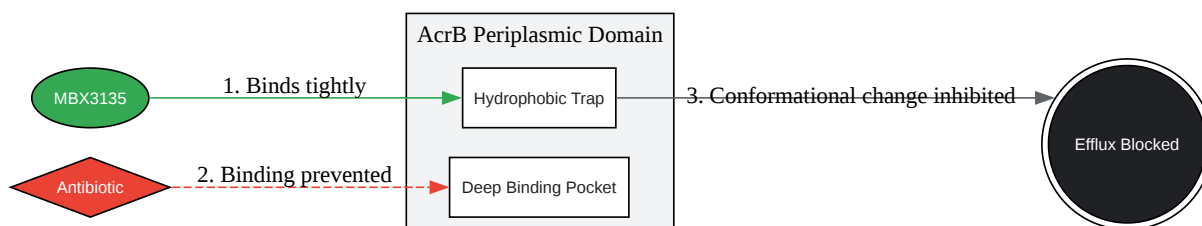
- Determine the Michaelis-Menten kinetic parameters (K_m and V_{max}) for nitrocefin efflux in the presence and absence of **MBX3135**.^[7]^[13] An increase in K_m and V_{max} in the presence of **MBX3135** suggests a specific interaction with the AcrB pump.^[7]

Visualizations



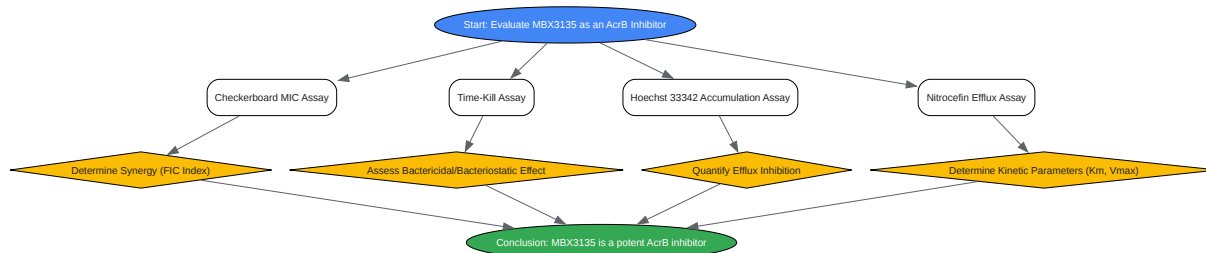
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Caption: The AcrAB-TolC multidrug efflux pump in Gram-negative bacteria.



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Caption: Mechanism of AcrB inhibition by **MBX3135**.



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Caption: Experimental workflow for evaluating **MBX3135** as an AcrB inhibitor.

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